

# Beta-cypermethrin-d5 CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Beta-cypermethrin-d5*

Cat. No.: *B589486*

[Get Quote](#)

## An In-depth Technical Guide to Beta-cypermethrin-d5

This guide provides a comprehensive overview of **Beta-cypermethrin-d5**, a deuterated analog of the synthetic pyrethroid insecticide Beta-cypermethrin. It is intended for researchers, scientists, and drug development professionals, offering detailed information on its properties, mechanisms of action, and analytical applications.

## Physicochemical Properties

**Beta-cypermethrin-d5** is primarily utilized as an internal standard in analytical chemistry, particularly in mass spectrometry-based methods, for the accurate quantification of Beta-cypermethrin in various matrices. Its key physicochemical properties are summarized below.

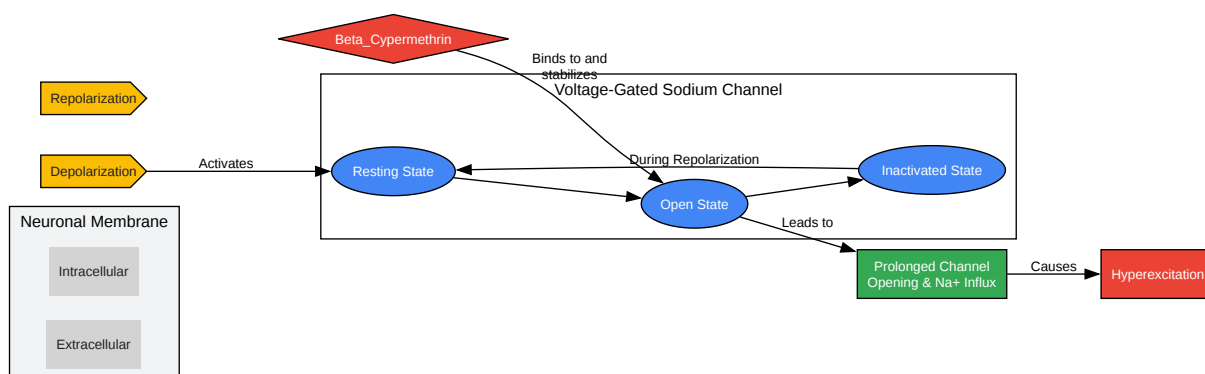
Property	Value	References
Chemical Name	Alpha-cyano-3-(phenoxy-d5)benzyl 3-(2,2-dichlorovinyl)-2,2-dimethylcyclopropane-carboxylate	[1][2]
CAS Number	2140327-50-8 (for Cypermethrin (Phenoxy-d5) Isomeric Mixture)	[3]
Unlabeled CAS Number	66841-24-5	[1][4]
Molecular Formula	C <sub>22</sub> H <sub>14</sub> D <sub>5</sub> Cl <sub>2</sub> NO <sub>3</sub>	[3]
Molecular Weight	421.33 g/mol	[5]

## Mechanism of Action

The biological effects of Beta-cypermethrin are attributed to its interaction with several key signaling pathways. As a deuterated analog, **Beta-cypermethrin-d5** is expected to exhibit a similar toxicological profile to its non-deuterated counterpart, although its primary use is in analytical testing rather than as an active agent itself.

## Primary Target: Voltage-Gated Sodium Channels

The principal mechanism of action for pyrethroid insecticides like Beta-cypermethrin is the disruption of voltage-gated sodium channels in the nervous system of insects.[4] This interaction leads to a prolonged opening of the sodium channels, causing hyperexcitation of the nerve cells, which results in paralysis and eventual death of the insect.[6] The binding of pyrethroids is state-dependent, with a preference for the open state of the sodium channel.[7]



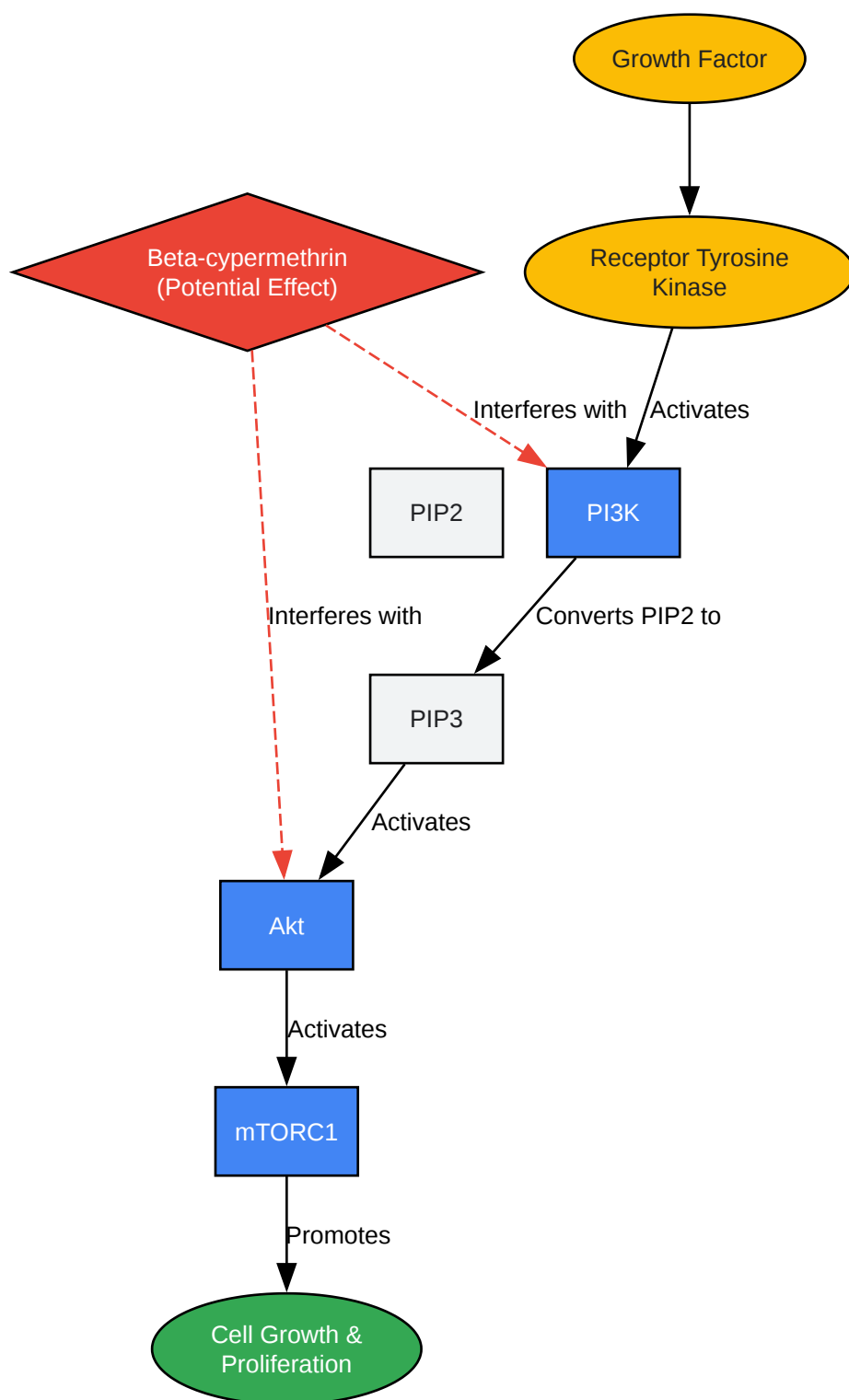
[Click to download full resolution via product page](#)

Interaction of Beta-cypermethrin with the Voltage-Gated Sodium Channel.

## Secondary Effects on Signaling Pathways

Recent studies have indicated that Beta-cypermethrin can also exert effects on other cellular signaling pathways, which may contribute to its broader toxicological profile.

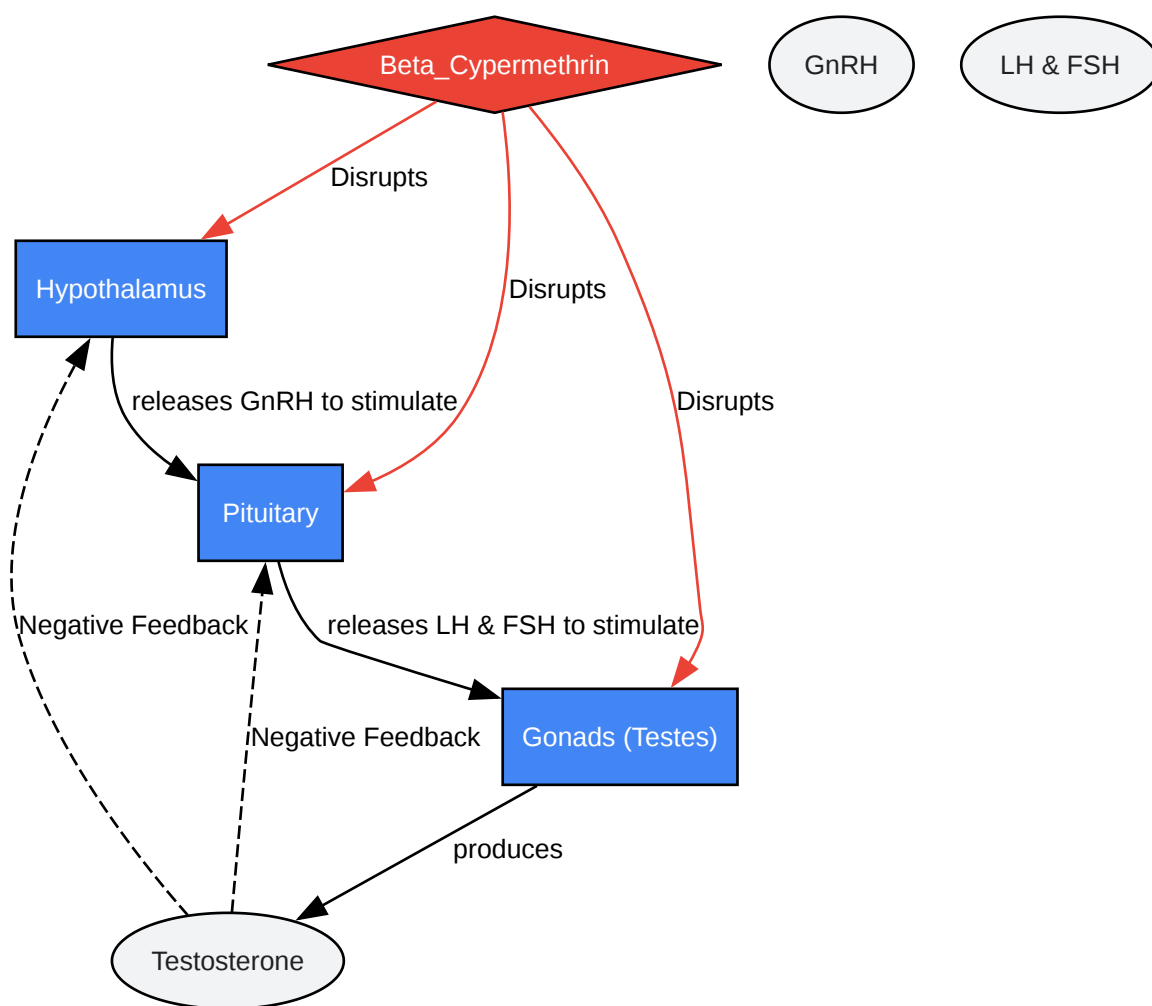
The PI3K/Akt/mTOR pathway is a crucial signaling cascade that regulates cell growth, proliferation, and survival.[8] Some research suggests that pyrethroids may interfere with this pathway, although the precise mechanisms are still under investigation.



[Click to download full resolution via product page](#)

Potential interaction of Beta-cypermethrin with the PI3K/Akt/mTOR signaling pathway.

Evidence suggests that cypermethrin can act as an endocrine-disrupting chemical by affecting the hypothalamic-pituitary-gonadal (HPG) axis.[9][10] This can lead to alterations in hormone levels and reproductive function.[11][12] Specifically, cypermethrin has been shown to influence the secretion of luteinizing hormone (LH) and follicle-stimulating hormone (FSH) from the pituitary and testosterone production in the testes.[9]



[Click to download full resolution via product page](#)

Disruption of the Hypothalamic-Pituitary-Gonadal (HPG) Axis by Beta-cypermethrin.

## Analytical Applications and Experimental Protocols

The primary application of **Beta-cypermethrin-d5** is as an internal standard for the quantification of Beta-cypermethrin in various samples using techniques like liquid chromatography-tandem mass spectrometry (LC-MS/MS) or gas chromatography-mass spectrometry (GC-MS).[13] The use of a deuterated internal standard is crucial for correcting

variations during sample preparation and instrumental analysis, thereby enhancing the accuracy and precision of the results.<sup>[14]</sup>

## Experimental Protocol: Quantification of Beta-cypermethrin using LC-MS/MS with Beta-cypermethrin-d5 as an Internal Standard

This protocol outlines a general procedure for the analysis of Beta-cypermethrin in a given matrix.

### 1. Materials and Reagents:

- Beta-cypermethrin analytical standard
- **Beta-cypermethrin-d5** internal standard
- LC-MS grade acetonitrile, methanol, and water
- Formic acid
- Sample matrix (e.g., water, soil, biological fluid)
- Solid-phase extraction (SPE) cartridges (if necessary for sample cleanup)
- Vortex mixer, centrifuge, and evaporator

### 2. Preparation of Standard Solutions:

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve Beta-cypermethrin and **Beta-cypermethrin-d5** in methanol to prepare individual stock solutions.
- Working Standard Solutions: Prepare a series of calibration standards by serially diluting the Beta-cypermethrin stock solution with a suitable solvent (e.g., 50:50 acetonitrile:water).
- Internal Standard Spiking Solution: Prepare a working solution of **Beta-cypermethrin-d5** at a fixed concentration.

### 3. Sample Preparation:

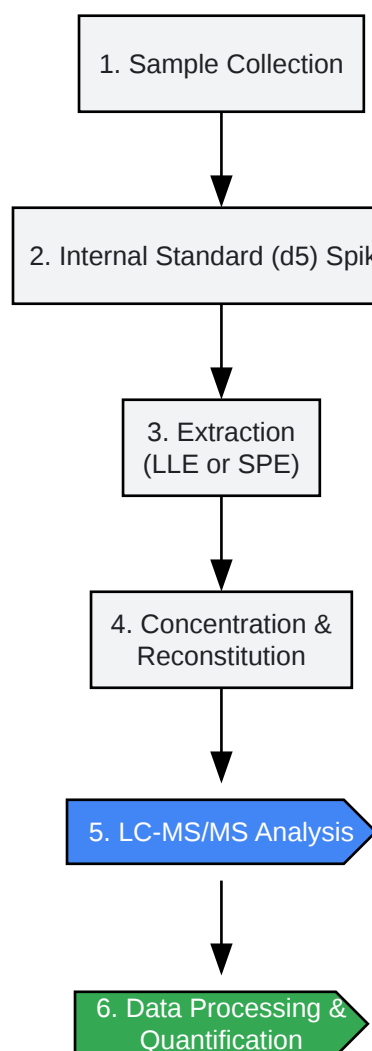
- To a known volume or weight of the sample, add a precise volume of the **Beta-cypermethrin-d5** internal standard spiking solution.
- Perform liquid-liquid extraction or solid-phase extraction to isolate the analyte and internal standard from the sample matrix. A common extraction solvent is acetonitrile.<sup>[15]</sup>
- Evaporate the solvent and reconstitute the residue in the mobile phase for LC-MS/MS analysis.

#### 4. LC-MS/MS Analysis:

- Liquid Chromatography (LC): Use a C18 column with a gradient elution program. A typical mobile phase consists of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Mass Spectrometry (MS/MS): Operate the mass spectrometer in positive electrospray ionization (ESI) mode. Monitor specific precursor-to-product ion transitions (Multiple Reaction Monitoring - MRM) for both Beta-cypermethrin and **Beta-cypermethrin-d5**.

#### 5. Data Analysis:

- Construct a calibration curve by plotting the ratio of the peak area of Beta-cypermethrin to the peak area of **Beta-cypermethrin-d5** against the concentration of the Beta-cypermethrin standards.
- Determine the concentration of Beta-cypermethrin in the unknown samples by interpolating their peak area ratios on the calibration curve.



[Click to download full resolution via product page](#)

General workflow for the quantitative analysis of Beta-cypermethrin.

#### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]



- 3. Cypermethrin (Phenoxy-d5) Isomeric Mixture [lgcstandards.com]
- 4. Beta-cypermethrin | 66841-24-5 | Benchchem [benchchem.com]
- 5. cis-Cypermethrin-(phenoxy-d5) PESTANAL®, analytical standard | Sigma-Aldrich [sigmaaldrich.com]
- 6. researchgate.net [researchgate.net]
- 7. State-Dependent Modification of Voltage-Gated Sodium Channels by Pyrethroids - PMC [pmc.ncbi.nlm.nih.gov]
- 8. PI3K/AKT/mTOR pathway - Wikipedia [en.wikipedia.org]
- 9. Pyrethroid Insecticide Cypermethrin Accelerates Pubertal Onset in Male Mice via Disrupting Hypothalamic-Pituitary-Gonadal Axis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Endocrine disruptive toxicity of cypermethrin in Labeo catla: Involvement of genes and proteins related to the HPG axis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. scholars.uky.edu [scholars.uky.edu]
- 12. researchgate.net [researchgate.net]
- 13. lcms.cz [lcms.cz]
- 14. texilajournal.com [texilajournal.com]
- 15. eurl-pesticides.eu [eurl-pesticides.eu]
- To cite this document: BenchChem. [Beta-cypermethrin-d5 CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b589486#beta-cypermethrin-d5-cas-number-and-molecular-weight]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)